

Spectroscopic Characterization of 2-(Propylamino)fluoren-9-one: A Technical Guide

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Compound of Interest

Compound Name: 2-(Propylamino)fluoren-9-one

CAS No.: 92962-48-6

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This technical guide provides a comprehensive overview of the spectroscopic characterization of **2-(Propylamino)fluoren-9-one**, a derivative of the versatile fluorenone core. This document is intended for researchers, scientists, and drug development professionals engaged in the synthesis, identification, and analysis of novel organic compounds. By leveraging fundamental principles and comparative data from analogous structures, this guide offers a predictive analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for the title compound, alongside validated experimental protocols for data acquisition.

Introduction

2-(Propylamino)fluoren-9-one belongs to the family of aminofluorenones, a class of compounds with significant interest in medicinal chemistry and materials science due to their unique photophysical properties and biological activities. The core structure, fluoren-9-one, is a polycyclic aromatic ketone known for its fluorescent properties. The introduction of an N-propylamino group at the 2-position is expected to modulate these properties and introduce new chemical characteristics. Accurate spectroscopic characterization is paramount for

confirming the identity and purity of synthesized **2-(Propylamino)fluoren-9-one**. This guide will delve into the predicted spectroscopic signatures of this molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for elucidating the molecular structure of organic compounds by providing detailed information about the chemical environment of individual atoms. For **2-(Propylamino)fluoren-9-one**, both ^1H and ^{13}C NMR will be crucial for confirming the presence and connectivity of the propylamino substituent and the fluorenone backbone.

Predicted ^1H NMR Spectroscopic Data

The ^1H NMR spectrum is anticipated to display signals corresponding to the aromatic protons of the fluorenone core and the aliphatic protons of the propyl group. The chemical shifts are influenced by the electron-donating nature of the amino group and the electron-withdrawing effect of the carbonyl group.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 7.6 - 7.8	m	3H	Aromatic protons ortho to carbonyl
~ 7.2 - 7.4	m	2H	Aromatic protons meta to carbonyl
~ 6.8 - 7.0	m	2H	Aromatic protons on the substituted ring
~ 3.1 - 3.3	t	2H	-NH-CH ₂ -CH ₂ -CH ₃
~ 1.6 - 1.8	sextet	2H	-NH-CH ₂ -CH ₂ -CH ₃
~ 0.9 - 1.1	t	3H	-NH-CH ₂ -CH ₂ -CH ₃
~ 5.0 - 6.0	br s	1H	-NH-

Interpretation of the ^1H NMR Spectrum

The aromatic region of the spectrum is expected to be complex due to the substituted nature of the fluorenone ring system. The protons on the unsubstituted ring will likely resonate at a lower field (higher ppm) compared to those on the ring bearing the amino group, which is an electron-donating group and thus increases the electron density on the adjacent protons, causing an upfield shift.

The propyl group should exhibit a clear pattern: a triplet for the terminal methyl protons, a sextet (or multiplet) for the central methylene protons, and a triplet for the methylene protons attached to the nitrogen. The broad singlet for the N-H proton is characteristic and its chemical shift can be concentration and solvent dependent.

Predicted ^{13}C NMR Spectroscopic Data

The ^{13}C NMR spectrum will provide information on the carbon framework of the molecule.

Predicted Chemical Shift (δ , ppm)	Assignment
~ 190 - 195	C=O (Ketone)
~ 145 - 155	Aromatic C-N
~ 130 - 140	Quaternary aromatic carbons
~ 110 - 130	Aromatic C-H
~ 45 - 50	-NH-CH ₂ -CH ₂ -CH ₃
~ 22 - 27	-NH-CH ₂ -CH ₂ -CH ₃
~ 10 - 15	-NH-CH ₂ -CH ₂ -CH ₃

Interpretation of the ^{13}C NMR Spectrum

The carbonyl carbon is expected to be the most downfield signal. The aromatic region will show a number of signals corresponding to the 13 carbons of the fluorenone core. The carbon attached to the nitrogen atom will be significantly shifted compared to the unsubstituted fluorenone. The three distinct signals in the aliphatic region will confirm the presence of the propyl group.

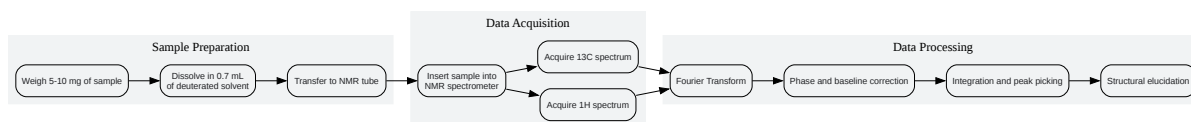
Experimental Protocol for NMR Spectroscopy

Sample Preparation:

- Dissolve 5-10 mg of **2-(Propylamino)fluoren-9-one** in approximately 0.7 mL of a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a clean, dry NMR tube.^[1]
- Ensure the sample is fully dissolved; gentle warming or sonication may be applied if necessary.

Data Acquisition:

- Instrument: A 400 MHz or higher field NMR spectrometer.
- ¹H NMR:
 - Pulse sequence: Standard single-pulse experiment.
 - Spectral width: 0-12 ppm.
 - Number of scans: 16-64, depending on sample concentration.
 - Relaxation delay: 1-2 seconds.
- ¹³C NMR:
 - Pulse sequence: Proton-decoupled pulse sequence (e.g., zgpg30).
 - Spectral width: 0-220 ppm.
 - Number of scans: 1024 or more, as ¹³C has a low natural abundance.
 - Relaxation delay: 2-5 seconds.



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Caption: NMR Spectroscopy Workflow

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. For **2-(Propylamino)fluoren-9-one**, key functional groups to be identified are the carbonyl (C=O) of the ketone, the N-H bond of the secondary amine, and the C-N and C-H bonds.

Predicted IR Spectroscopic Data

Predicted Wavenumber (cm ⁻¹)	Intensity	Assignment
~ 3350 - 3450	Medium	N-H stretch (secondary amine)
~ 3000 - 3100	Medium	Aromatic C-H stretch
~ 2850 - 2960	Medium	Aliphatic C-H stretch
~ 1690 - 1710	Strong	C=O stretch (ketone)
~ 1600 - 1620	Medium	Aromatic C=C stretch
~ 1500 - 1550	Medium	N-H bend
~ 1250 - 1350	Medium	C-N stretch

Interpretation of the IR Spectrum

The most prominent peak in the IR spectrum is expected to be the strong absorption from the carbonyl group of the fluorenone moiety.[2] The presence of a medium intensity peak in the region of 3350-3450 cm^{-1} would be indicative of the N-H stretch of the secondary amine.[3] The aliphatic C-H stretching vibrations from the propyl group will appear just below 3000 cm^{-1} , while the aromatic C-H stretches will be observed just above 3000 cm^{-1} . The fingerprint region (below 1500 cm^{-1}) will contain a complex pattern of absorptions corresponding to various bending and stretching vibrations, including the C-N stretch, which can be used for confirmation of the overall structure.

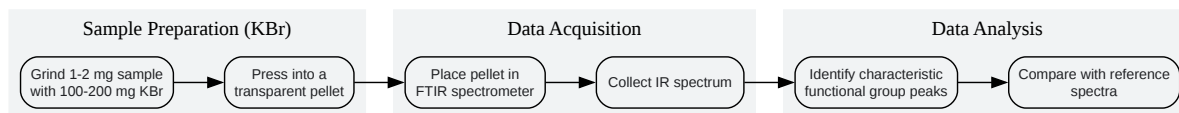
Experimental Protocol for IR Spectroscopy

Sample Preparation (KBr Pellet Method):

- Grind a small amount (1-2 mg) of **2-(Propylamino)fluoren-9-one** with approximately 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar and pestle until a fine, homogeneous powder is obtained.[4][5][6]
- Transfer the mixture to a pellet press and apply pressure to form a thin, transparent pellet.[6]

Data Acquisition:

- Instrument: A Fourier Transform Infrared (FTIR) spectrometer.
- Mode: Transmission.
- Spectral range: 4000 - 400 cm^{-1} .
- Resolution: 4 cm^{-1} .
- Number of scans: 16-32.
- A background spectrum of the empty sample compartment should be collected prior to sample analysis.



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Caption: IR Spectroscopy Workflow

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique for determining the molecular weight and elemental composition of a compound. It also provides structural information through the analysis of fragmentation patterns.

Predicted Mass Spectrometric Data (Electron Ionization - EI)

- Molecular Ion (M^+): $m/z = 237$ (Calculated for $C_{16}H_{15}NO$)
- Key Fragmentation Peaks (m/z):
 - 208: $[M - C_2H_5]^+$ (Loss of an ethyl radical via alpha-cleavage)
 - 180: $[M - C_3H_7N]^+$ (Loss of the propylamino group, fluorenone cation)
 - 152: $[180 - CO]^+$ (Loss of carbon monoxide from the fluorenone cation)

Interpretation of the Mass Spectrum

The mass spectrum of **2-(Propylamino)fluoren-9-one** is expected to show a distinct molecular ion peak at m/z 237, which corresponds to its molecular weight. According to the nitrogen rule, an odd molecular weight is expected for a compound containing a single nitrogen atom.^[7]

A characteristic fragmentation pathway for amines is alpha-cleavage, which involves the breaking of a bond adjacent to the nitrogen atom.^{[8][9]} In this case, cleavage of the C-C bond

of the propyl group would lead to the loss of an ethyl radical ($\text{C}_2\text{H}_5\bullet$), resulting in a fragment ion at m/z 208. The most intense peak in the spectrum of amines often results from this alpha-cleavage.[10]

Another significant fragmentation would be the cleavage of the C-N bond, leading to the formation of the stable fluorenone cation at m/z 180. This ion could further lose a molecule of carbon monoxide (CO) to give a fragment at m/z 152.

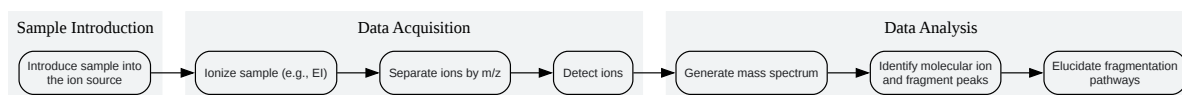
Experimental Protocol for Mass Spectrometry

Sample Introduction:

- A small amount of the sample can be introduced directly into the ion source via a direct insertion probe or, if sufficiently volatile and thermally stable, via a gas chromatograph (GC-MS).

Data Acquisition (EI-MS):

- Instrument: A mass spectrometer equipped with an electron ionization source.
- Ionization energy: 70 eV.
- Mass range: m/z 50-500.
- Scan speed: 1 scan/second.



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Caption: Mass Spectrometry Workflow

Conclusion

The comprehensive spectroscopic analysis outlined in this guide provides a robust framework for the characterization of **2-(Propylamino)fluoren-9-one**. The predicted NMR, IR, and MS data, derived from the analysis of its structural components, offer a clear set of benchmarks for researchers to confirm the successful synthesis and purity of this compound. The detailed experimental protocols provide a standardized approach to data acquisition, ensuring reproducibility and reliability of the results. This guide serves as a valuable resource for scientists working with fluorenone derivatives and other novel organic molecules.

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